Essential Guide to the Proper Disposal of ETC-168

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Compound of Interest		
Compound Name:	*ETC-168*	
Cat. No.:	*B12366724*	Get Quote

This document provides crucial safety and logistical information for the proper handling and disposal of **ETC-168**, a potent and selective MNK kinase inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

I. Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **ETC-168** is not publicly available, its nature as a bioactive kinase inhibitor necessitates handling with care.[1][2][3][4] All laboratory personnel should treat **ETC-168** and its solutions as potentially hazardous.

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves. Given that **ETC-168** is often dissolved in Dimethyl Sulfoxide (DMSO), which can facilitate skin absorption of solutes, butyl rubber gloves are recommended.[5]
- Eye Protection: Chemical safety goggles are mandatory to protect against splashes.
- Lab Coat: A lab coat should be worn to protect street clothing and prevent skin contact.

Engineering Controls:

- All handling of solid **ETC-168** and its solutions should be performed in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any aerosols or dust.

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II. Chemical and Physical Properties

A summary of the known properties of **ETC-168** is provided below. This information is essential for understanding its behavior and making informed decisions on handling and disposal.

Property	Value	Reference
Chemical Name	4-(6-(4-(morpholine-4-carbonyl)phenyl)imidazo[1,2-b]pyridazin-3-yl)benzonitrile	MedKoo Biosciences
CAS Number	1464150-99-9	DC Chemicals[1]
Molecular Formula	C24H19N5O2	DC Chemicals[1]
Molecular Weight	409.44 g/mol	DC Chemicals[1]
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.	DC Chemicals[1]

III. Proper Disposal Procedures

As a research chemical with undetermined toxicity and environmental impact, **ETC-168** and its contaminated materials must be disposed of as hazardous chemical waste.[6][7] Do not dispose of **ETC-168** or its solutions down the drain or in regular trash.[6][8]

Step-by-Step Disposal Protocol:

- Waste Segregation:
  - Solid **ETC-168** Waste: Collect any unused or expired solid **ETC-168** in its original container or a clearly labeled, sealed container.
  - **ETC-168** Solutions: As **ETC-168** is typically dissolved in DMSO, these solutions should be collected in a designated hazardous waste container for organic solvents.[5][9] Do not mix

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with aqueous waste or other incompatible chemicals.

  - Contaminated Labware: Disposable items such as pipette tips, gloves, and empty vials that have come into contact with **ETC-168** should be collected in a separate, clearly labeled hazardous waste bag or container.

- Waste Container Labeling:
  - All waste containers must be clearly labeled with the words "Hazardous Waste."
  - The label must include the full chemical name ("**ETC-168**") and the solvent (e.g., "in DMSO").[6] Avoid using abbreviations.
  - Indicate the approximate concentration and volume of the waste.
  - Include the date of waste generation and the name of the principal investigator or laboratory.[6]
- Storage of Chemical Waste:
  - Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
  - Ensure that the storage area is well-ventilated.
  - Do not overfill waste containers; leave adequate headspace to prevent spills.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[6][7] Follow all institutional procedures for waste manifest and pickup requests.

IV. Experimental Protocols Cited

The biological effects of **ETC-168** have been characterized in various studies. For instance, its activity as an MNK kinase inhibitor has been assessed through biochemical assays measuring the IC50 against MNK1 and MNK2, which were found to be 23 nM and 43 nM, respectively.[1]

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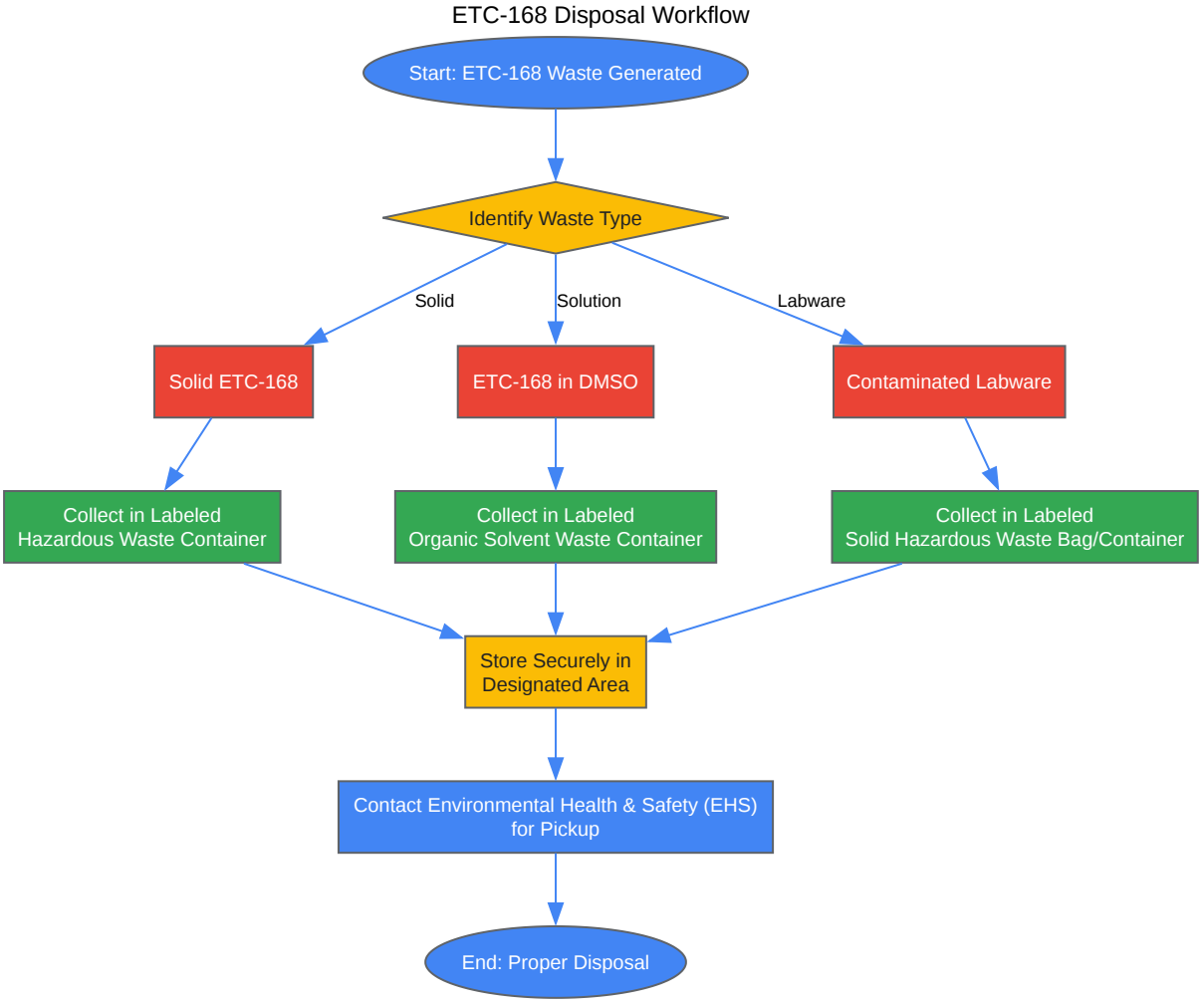
Cellular effects, such as the induction of G0/G1 phase cell cycle arrest and suppression of cell viability, have been demonstrated in soft tissue sarcoma (STS) cell lines like LPS141 and MESSA.[1]

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ETC-168** and associated waste.



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Caption: Workflow for the safe disposal of **ETC-168** waste.

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